

Application Notes and Protocols: Synthesis of Ionic Liquids from N-(2-Hydroxyethyl)ethylenediamine

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Compound of Interest

Compound Name: N-(2-Hydroxyethyl)ethylenediamine

Cat. No.: B041792

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ionic liquids (ILs) are a class of salts with melting points below 100°C, exhibiting unique properties such as low vapor pressure, high thermal stability, and tunable solvency. These characteristics make them attractive for a wide range of applications, including as solvents and catalysts in organic synthesis, in electrochemistry, and in drug delivery. **N-(2-Hydroxyethyl)ethylenediamine** (HEEDA), a versatile and readily available building block, serves as an excellent precursor for the synthesis of functionalized protic ionic liquids (PILs). The presence of primary and secondary amine groups, along with a hydroxyl group, allows for the formation of ionic liquids with tailored properties.

This document provides detailed application notes and experimental protocols for the synthesis of novel ionic liquids based on **N-(2-Hydroxyethyl)ethylenediamine**. The described methods focus on simple, atom-economical acid-base neutralization reactions to produce formate and acetate-based PILs.

Applications

Ionic liquids derived from **N-(2-Hydroxyethyl)ethylenediamine** have potential applications in several fields:

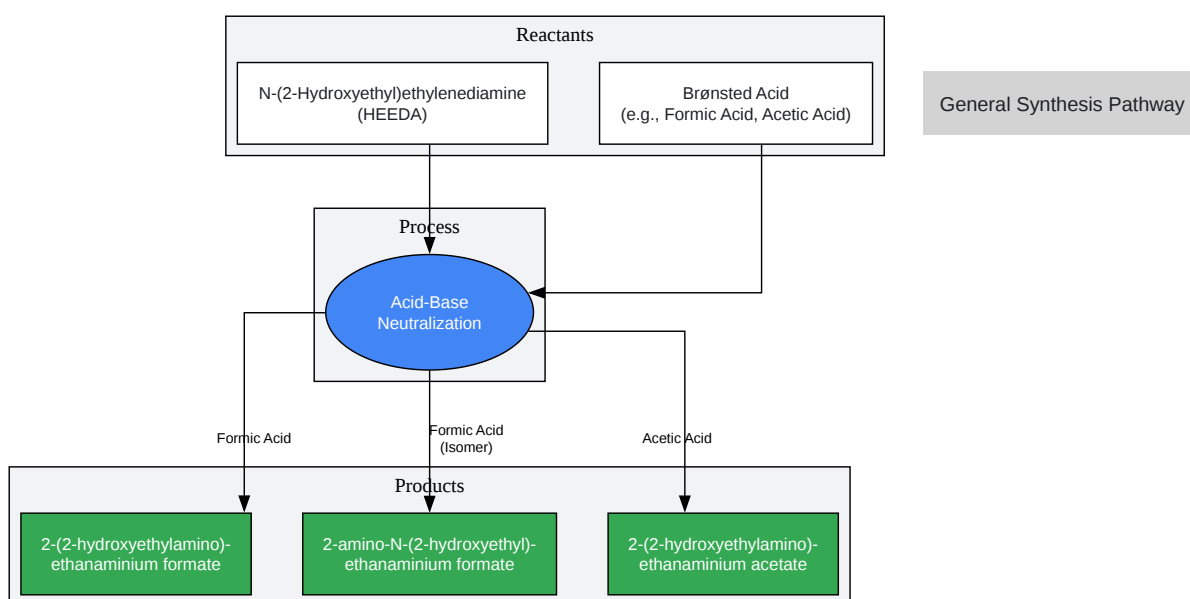
- **Catalysis:** The presence of both acidic and basic sites, as well as hydroxyl groups, can facilitate various organic reactions. They can act as catalysts or co-catalysts in reactions such as Knoevenagel condensations and multicomponent reactions.
- **Solvents for Organic Synthesis:** Their polarity and hydrogen bonding capabilities make them suitable solvents for a variety of organic reactions, potentially leading to enhanced reaction rates and selectivities.
- **Drug Delivery:** The biocompatibility of the precursor and the potential for functionalization make these ILs interesting candidates for drug solubilization and as components of drug delivery systems.
- **CO₂ Capture:** Amine-functionalized ionic liquids are known for their ability to capture carbon dioxide. The ethylenediamine backbone in these ILs offers multiple sites for CO₂ interaction.
- **Electrochemistry:** The ionic nature of these compounds makes them suitable for applications as electrolytes in various electrochemical devices.

Synthesis of N-(2-Hydroxyethyl)ethylenediamine-Based Ionic Liquids

The primary method for synthesizing protic ionic liquids from **N-(2-Hydroxyethyl)ethylenediamine** is through a direct acid-base neutralization reaction. This one-step process is highly efficient and avoids the formation of byproducts, aligning with the principles of green chemistry.

General Synthesis Pathway

The synthesis involves the reaction of **N-(2-Hydroxyethyl)ethylenediamine** with a suitable Brønsted acid, such as formic acid or acetic acid. The proton transfer from the acid to one of the amine groups on the HEEDA molecule results in the formation of an ammonium cation and a carboxylate anion. Depending on the reaction stoichiometry and conditions, protonation can occur at either the primary or the secondary amine.



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Caption: General synthesis pathway for **N-(2-Hydroxyethyl)ethylenediamine**-based ionic liquids.

Experimental Protocols

Protocol 1: Synthesis of 2-(2-hydroxyethylamino)-ethanaminium formate (IL1a)

Materials:

- **N-(2-Hydroxyethyl)ethylenediamine (HEEDA)**, 99%
- Formic acid, 98-100%
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Ice bath

Procedure:

- Place **N-(2-Hydroxyethyl)ethylenediamine** (e.g., 0.1 mol, 10.415 g) into a round-bottom flask equipped with a magnetic stirrer.
- Cool the flask in an ice bath to control the exothermic reaction.
- Slowly add an equimolar amount of formic acid (e.g., 0.1 mol, 3.77 mL) dropwise to the stirred HEEDA over a period of 30-60 minutes.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 24 hours.
- The resulting viscous liquid is the desired ionic liquid. Further purification can be achieved by washing with diethyl ether to remove any unreacted starting materials, followed by drying under vacuum.

Protocol 2: Synthesis of 2-(2-hydroxyethylamino)-ethanaminium acetate (IL2)

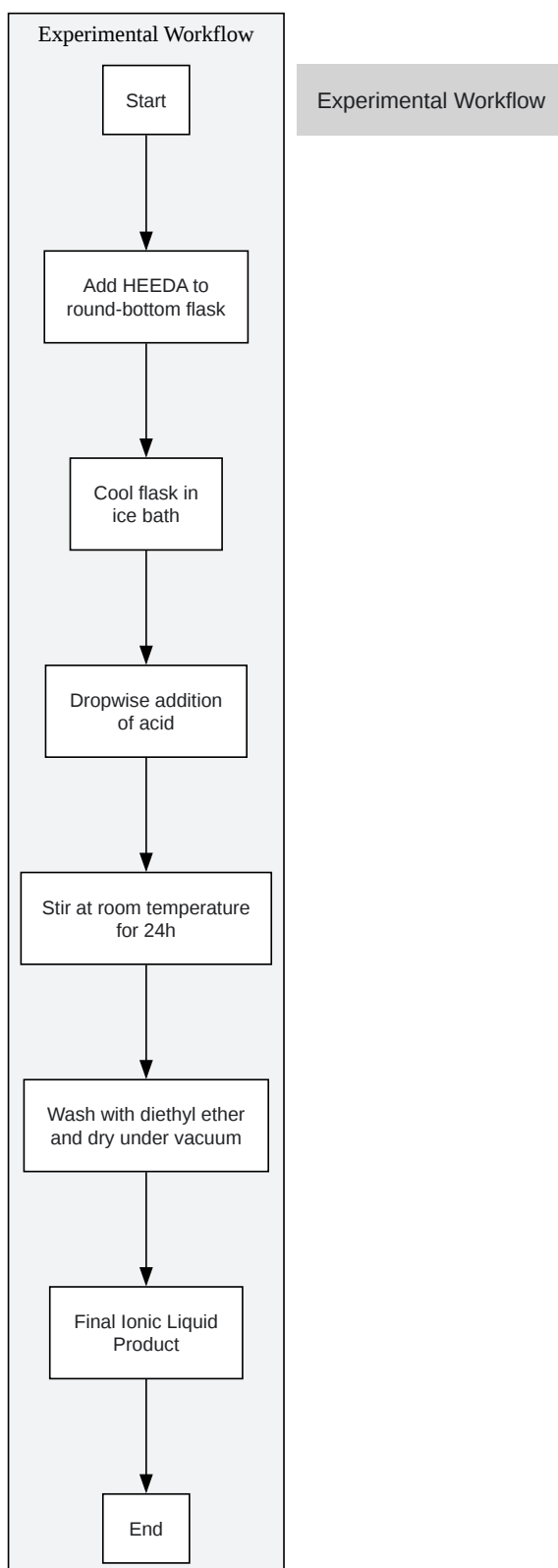
Materials:

- **N-(2-Hydroxyethyl)ethylenediamine (HEEDA)**, 99%
- Glacial acetic acid, ≥99.7%
- Round-bottom flask with a magnetic stirrer

- Dropping funnel
- Ice bath

Procedure:

- Place **N-(2-Hydroxyethyl)ethylenediamine** (e.g., 0.1 mol, 10.415 g) into a round-bottom flask equipped with a magnetic stirrer.
- Cool the flask in an ice bath.
- Slowly add an equimolar amount of glacial acetic acid (e.g., 0.1 mol, 5.72 mL) dropwise to the stirred HEEDA over a period of 30-60 minutes.
- After the addition is complete, remove the ice bath and continue stirring at room temperature for 24 hours.
- The product is a viscous liquid. Purify by washing with diethyl ether and drying under vacuum.



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Caption: A generalized experimental workflow for the synthesis of HEEDA-based ionic liquids.

Data Presentation

The synthesized ionic liquids should be characterized by various analytical techniques to confirm their structure and purity.

Table 1: Physicochemical Properties of HEEDA-Based Ionic Liquids

Ionic Liquid	Abbreviation	Molecular Formula	Appearance	Yield (%)
2-(2-hydroxyethylamino)-ethanaminium formate	IL1a	C ₅ H ₁₄ N ₂ O ₃	Viscous liquid	>95
2-amino-N-(2-hydroxyethyl)-ethanaminium formate	IL1b	C ₅ H ₁₄ N ₂ O ₃	Viscous liquid	>95
2-(2-hydroxyethylamino)-ethanaminium acetate	IL2	C ₆ H ₁₆ N ₂ O ₃	Viscous liquid	>95

Table 2: Spectroscopic Data for HEEDA-Based Ionic Liquids

Ionic Liquid	FT-IR (cm ⁻¹) Highlights	¹ H NMR (δ, ppm) Highlights	¹³ C NMR (δ, ppm) Highlights
IL1a	3300-3500 (O-H, N-H stretching), 1590 (C=O stretching of formate), 1380 (C-N stretching)	8.25 (s, 1H, HCOO ⁻), 3.6-3.8 (m, 4H, CH ₂ -O, CH ₂ -N ⁺), 2.8-3.2 (m, 4H, CH ₂ -N)	168 (COO ⁻), 60 (CH ₂ -O), 50 (CH ₂ -N ⁺), 45 (CH ₂ -N)
IL2	3300-3500 (O-H, N-H stretching), 1575 (C=O stretching of acetate), 1400 (C-N stretching)	1.90 (s, 3H, CH ₃ COO ⁻), 3.6-3.8 (m, 4H, CH ₂ -O, CH ₂ -N ⁺), 2.8-3.2 (m, 4H, CH ₂ -N)	175 (COO ⁻), 60 (CH ₂ -O), 50 (CH ₂ -N ⁺), 45 (CH ₂ -N), 24 (CH ₃)

Note: The exact peak positions and multiplicities may vary depending on the solvent and instrument used for analysis.

Characterization

Fourier Transform Infrared (FT-IR) Spectroscopy: FT-IR is used to identify the functional groups present in the synthesized ionic liquids. The disappearance of the characteristic peaks of the starting materials and the appearance of new peaks corresponding to the ionic liquid structure confirm the successful synthesis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are crucial for elucidating the exact structure of the ionic liquids, including the site of protonation.

Thermogravimetric Analysis (TGA): TGA is employed to determine the thermal stability of the synthesized ionic liquids. This is a critical parameter for their application at elevated temperatures.

Safety Precautions

- **N-(2-Hydroxyethyl)ethylenediamine** and the acids used are corrosive. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

- The neutralization reaction is exothermic. Perform the addition of acid slowly and with adequate cooling to prevent a runaway reaction.
- Work in a well-ventilated fume hood.

By following these detailed protocols, researchers can reliably synthesize and characterize a novel class of protic ionic liquids derived from **N-(2-Hydroxyethyl)ethylenediamine**, opening avenues for their exploration in various scientific and industrial applications.

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